

# In vitro characterization of EB-PSMA-617

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## Compound of Interest

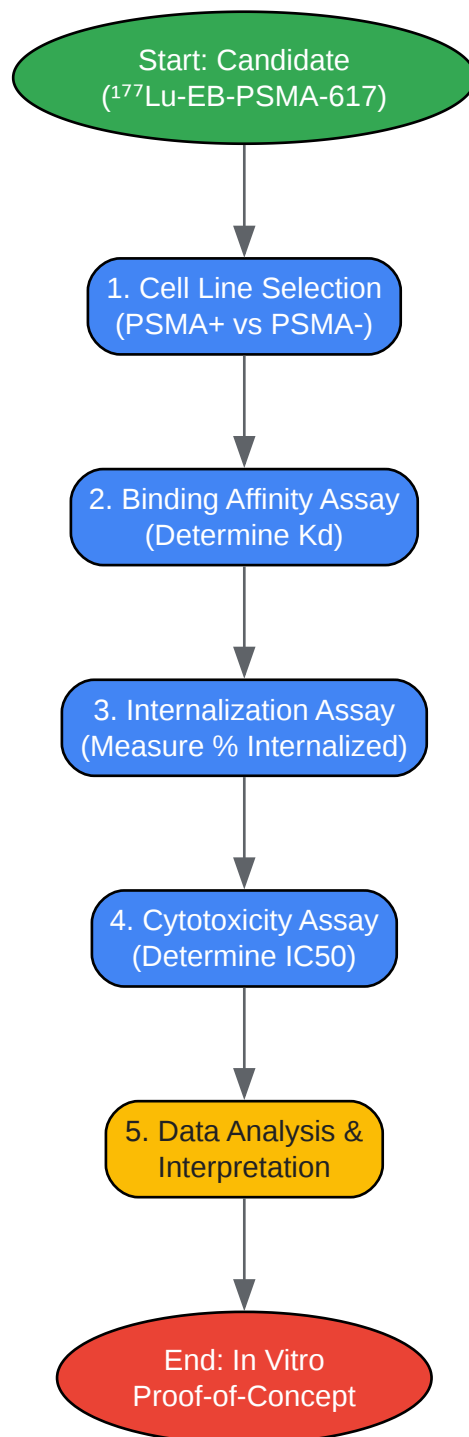
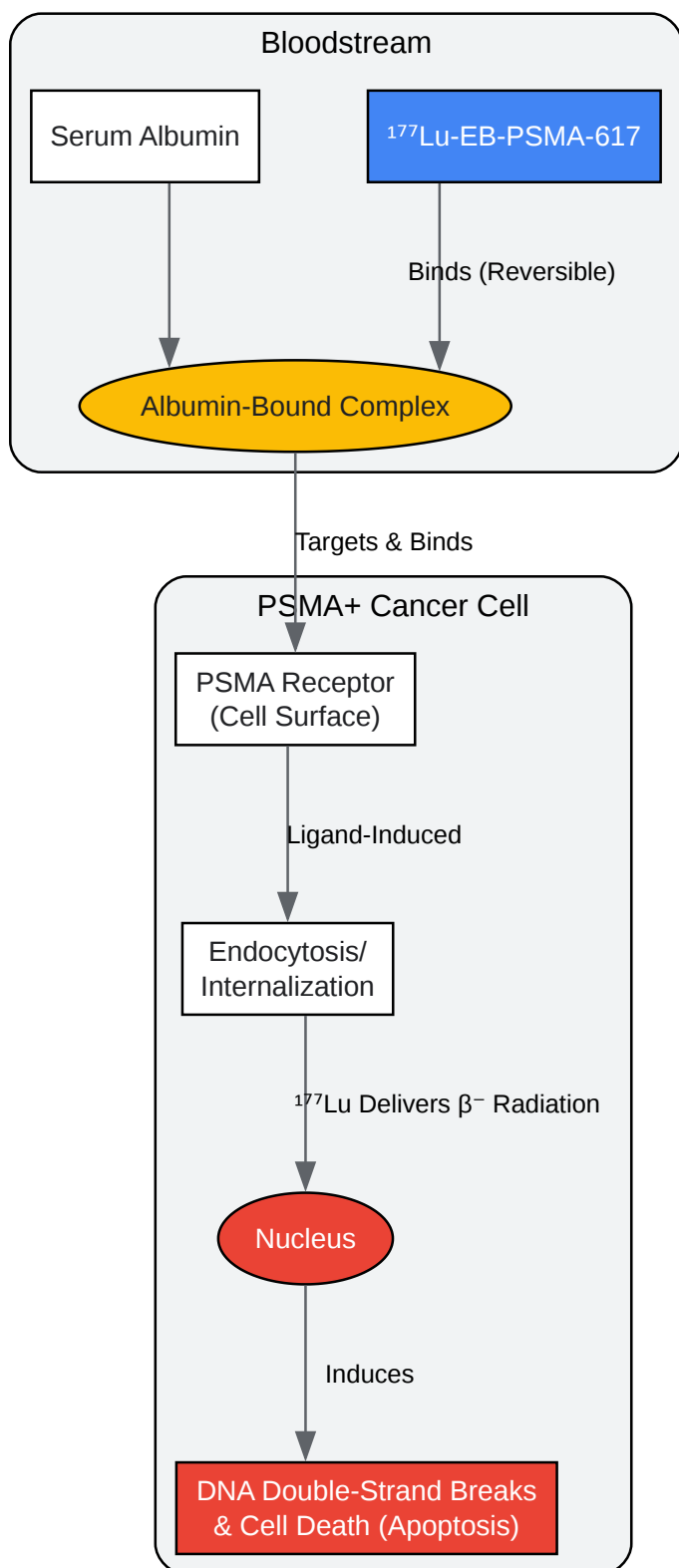
Compound Name: EB-PSMA-617

Cat. No.: B12365873

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## Mechanism of Action

Lutetium-177 ( $^{177}\text{Lu}$ ) **EB-PSMA-617** functions as a targeted radiopharmaceutical.[3] The PSMA-617 component is a high-affinity ligand that specifically binds to the prostate-specific membrane antigen (PSMA), a transmembrane protein significantly overexpressed on the surface of most prostate cancer cells.[5][6] The attached Evans Blue moiety reversibly binds to circulating serum albumin, prolonging the radioligand's presence in the bloodstream.[3][7] Upon reaching a tumor cell, the ligand binds to PSMA and is internalized.[5][8] The radioisotope,  $^{177}\text{Lu}$ , then decays, emitting beta particles that induce DNA damage within the cancer cell and surrounding cells, ultimately leading to apoptosis.[5]



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